

Spectroscopic and Biosynthetic Profile of 10-Hydroxygeraniol: A Technical Guide

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Compound of Interest

Compound Name: 10-Hydroxygeraniol

CAS No.: 26488-98-2

Cat. No.: B12755756

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **10-hydroxygeraniol**, a key intermediate in the biosynthesis of terpenoid indole alkaloids. The document details its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, the experimental protocols for its synthesis and characterization, and its position within the broader biosynthetic pathway leading to valuable pharmaceutical compounds.

Nomenclature Clarification

It is important to note that the compound commonly referred to as **10-hydroxygeraniol** is more formally named (2E,6E)-2,6-dimethylocta-2,6-diene-1,8-diol. In much of the recent scientific literature and chemical databases, the preferred IUPAC name is 8-hydroxygeraniol[1][2]. This guide will use the names interchangeably, with a preference for 8-hydroxygeraniol where clarity is required, to reflect the existing literature. PubChem lists "**10-hydroxygeraniol**" as a synonym for this compound[2][3][4].

Spectroscopic Data

The following tables summarize the key quantitative spectroscopic data for 8-hydroxygeraniol (**10-hydroxygeraniol**).

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR data for 8-hydroxygeraniol were recorded in Chloroform-d (CDCl_3) on a 500 MHz and 125 MHz spectrometer, respectively[5].

Table 1: ^1H NMR Spectroscopic Data for 8-Hydroxygeraniol (500 MHz, CDCl_3)[5]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.41–5.34	m	-	H2, H6
4.14	d	6.9	H1
3.98	s	-	H8
2.17	dt	7.5, 7.1	H4
2.09–2.04	m	-	H5
1.67	s	-	CH_3 at C2
1.65	s	-	CH_3 at C6
1.44	br s	-	OH

Table 2: ^{13}C NMR Spectroscopic Data for 8-Hydroxygeraniol (125 MHz, CDCl_3)[5]

Chemical Shift (δ) ppm	Assignment
139.1	C2
135.3	C6
125.6	C3
123.9	C7
68.9	C1
59.4	C8
39.1	C4
25.8	C5
16.3	CH ₃ at C2
13.8	CH ₃ at C6

Mass Spectrometry (MS) Data

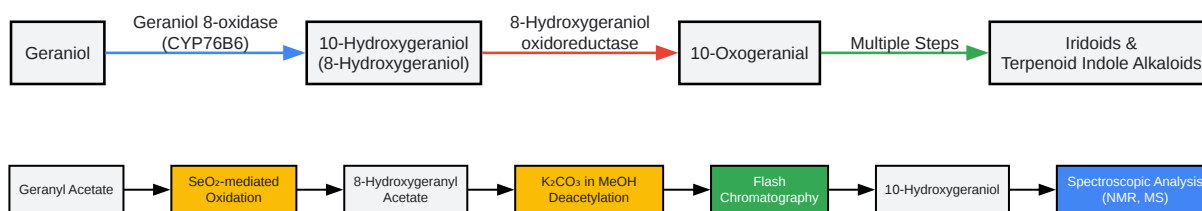
High-resolution mass spectrometry provides an accurate mass measurement, confirming the elemental composition of the molecule.

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for 8-Hydroxygeraniol[5]

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+H] ⁺	171.1380	171.1375	C ₁₀ H ₁₉ O ₂ ⁺

Biosynthetic Pathway of 10-Hydroxygeraniol

10-Hydroxygeraniol is a pivotal intermediate in the biosynthesis of secologanin, a precursor to a wide array of terpenoid indole alkaloids with significant pharmaceutical applications[1]. The pathway begins with geraniol, which is hydroxylated to form **10-hydroxygeraniol**.



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References

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